

Application Note & Protocol: Preparation of Retusin Standard Solutions

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Compound of Interest

Compound Name: Retusin (Standard)

Cat. No.: B15565215

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the preparation of standard solutions of Retusin for use in various research and development applications, including but not limited to high-performance liquid chromatography (HPLC), mass spectrometry (MS), and in vitro biological assays.

Introduction

Retusin (Quercetin-3,3',4',7-tetramethylether) is a natural flavonoid compound isolated from sources such as the leaves of *Talinum triangulare*.^{[1][2]} It has demonstrated antiviral and anti-inflammatory activities, making it a compound of interest in drug discovery and development.^[1] Accurate and reproducible experimental results rely on the precise preparation of standard solutions. This protocol outlines the recommended procedure for preparing Retusin stock and working solutions.

Chemical Properties & Solubility

A summary of the relevant chemical and physical properties of Retusin is provided in the table below.

Property	Value	Source
Synonyms	Quercetin-3,3',4',7-tetramethylether	[1]
CAS Number	1245-15-4	[1]
Molecular Formula	C19H18O7	N/A
Molecular Weight	358.34 g/mol	N/A
Solubility	25 mg/mL in DMSO (with ultrasonic and warming to 70°C)	[1]
	20 mg/mL in DMSO (with sonication and heating to 70°C)	[2]

Note: The molecular formula and weight are standard chemical information and do not require a specific citation from the provided search results.

Experimental Protocol: Preparation of Retusin Standard Solutions

This protocol describes the preparation of a 10 mM Retusin stock solution in Dimethyl Sulfoxide (DMSO) and subsequent dilution to working concentrations.

3.1. Materials and Equipment

- Retusin powder (analytical standard grade)
- Dimethyl Sulfoxide (DMSO), HPLC grade or equivalent high purity
- Analytical balance (accurate to at least 0.1 mg)
- Volumetric flasks (Class A)
- Micropipettes (calibrated)

- Pipette tips
- Vortex mixer
- Sonicator bath
- Water bath or heating block
- Amber glass vials or cryovials for storage

3.2. Preparation of 10 mM Retusin Stock Solution

- Calculate the required mass of Retusin:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For example, to prepare 1 mL of a 10 mM stock solution: $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 358.34 \text{ g/mol} \times 1000 \text{ mg/g} = 3.58 \text{ mg}$
- Weigh the Retusin powder:
 - Accurately weigh the calculated amount of Retusin powder using an analytical balance. It is recommended to weigh a slightly larger amount (e.g., 5-10 mg) for better accuracy and prepare a larger volume of stock solution.^[3] For instance, weigh 3.58 mg of Retusin into a clean, dry vial.
- Dissolve the Retusin powder:
 - Add the appropriate volume of DMSO to the vial containing the weighed Retusin. For 3.58 mg of Retusin, add 1 mL of DMSO to achieve a 10 mM concentration.
 - To aid dissolution, sonicate the solution and gently warm it to approximately 70°C.^{[1][2]} This can be done using a sonicator bath and a water bath or heating block.
 - Vortex the solution intermittently until the Retusin is completely dissolved. Visually inspect the solution to ensure no solid particles remain.

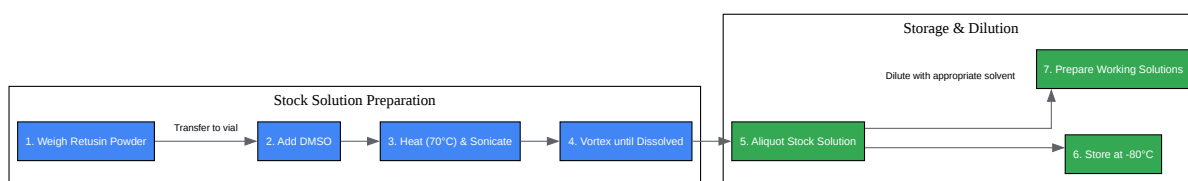
- Storage of the Stock Solution:
 - Once prepared, the stock solution should be aliquoted into smaller volumes in amber glass vials or cryovials to avoid repeated freeze-thaw cycles.[4]
 - For long-term storage, store the aliquots at -80°C, which is stable for up to 6 months to a year.[1][2] For short-term storage, -20°C for up to one month is also an option.[1][4] Protect the solution from light.[1]

3.3. Preparation of Working Solutions

Working solutions of desired concentrations can be prepared by diluting the 10 mM stock solution with an appropriate solvent. The choice of the final solvent will depend on the specific experimental requirements (e.g., cell culture medium for in vitro assays, or a mobile phase component for HPLC).

- Example Dilution: To prepare a 100 μ M working solution from a 10 mM stock solution, perform a 1:100 dilution. For instance, add 10 μ L of the 10 mM stock solution to 990 μ L of the desired diluent.
- Important Consideration for Aqueous Solutions: When diluting a DMSO stock solution into an aqueous buffer or medium, it is crucial to ensure that the final concentration of DMSO is low enough to not affect the experimental system (typically <0.5% for cell-based assays).[4]

Visualization of the Experimental Workflow



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Caption: Workflow for the preparation of Retusin standard solutions.

Summary of Quantitative Data

Parameter	Recommended Value	Notes
Stock Solution Concentration	10 mM (or as required)	Prepare in 100% DMSO.
Solubilization Aid	Heating to 70°C and sonication	Necessary for complete dissolution.[1][2]
Powder Storage	-20°C for up to 3 years	Keep in a dry, dark place.[2]
Stock Solution Storage	-80°C for up to 1 year	Aliquot to avoid freeze-thaw cycles.[1][2]
-20°C for up to 1 month	For shorter-term storage.[1][4]	
Final DMSO Concentration in Assays	< 0.5%	Recommended for most cell-based experiments.[4]

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